

# An In-depth Technical Guide to the Safe Handling of tert-Butyl Pivalate

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## Compound of Interest

Compound Name: *Tert-butyl pivalate*

Cat. No.: *B097859*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tert-butyl pivalate** (CAS No. 16474-43-4), a common laboratory chemical. The following sections detail its physical and chemical properties, associated hazards, necessary precautions, and emergency procedures to ensure its safe use in a research and development setting.

## Physicochemical Properties

A clear understanding of the physical and chemical properties of **tert-butyl pivalate** is foundational to its safe handling. These properties dictate its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C9H18O2	[1][2][3][4]
Molecular Weight	158.24 g/mol	[3][4][5]
Appearance	Colorless liquid	[2][6]
Boiling Point	134 - 135 °C	[2][7]
Density	0.813 g/mL	[7]
Vapor Pressure	5.7 ± 0.3 mmHg at 25°C	[1]
Flash Point	40.8 ± 9.7 °C	[1]
Refractive Index	1.392 - 1.417	[1][8]
Water Solubility	Insoluble	[9]

## Hazard Identification and Classification

**tert-Butyl pivalate** is classified as a combustible liquid, which presents a primary fire hazard if not handled and stored correctly.[10]

Hazard Class	Category	Signal Word	Hazard Statement
Flammable liquids	Category 4	Warning	Combustible liquid[10]

NFPA 704 Diamond (for the closely related tert-Butyl Peroxypivalate, as a proxy):

- Health (Blue): 3 - Can cause serious or permanent injury.
- Flammability (Red): 3 - Can be ignited under almost all ambient temperature conditions.
- Instability (Yellow): 3 - Capable of detonation or explosive decomposition or reaction but requires a strong initiating source or must be heated under confinement before initiation.
- Special (White): OX - Possesses oxidizing properties.

Note: This NFPA rating is for tert-butyl peroxyvalate and should be considered as a conservative estimate of the potential hazards of **tert-butyl pivalate**, which is not a peroxide but shares structural similarities.

## Toxicological Data

The toxicological properties of **tert-butyl pivalate** have not been fully investigated.<sup>[10]</sup> As such, it should be handled with care, assuming it may have potential health effects.

Exposure Route	Symptoms	First Aid Measures
Inhalation	May cause respiratory irritation.	Remove to fresh air. Get medical attention if symptoms occur. <sup>[10]</sup>
Skin Contact	May cause skin irritation.	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.
Eye Contact	May cause eye irritation.	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Ingestion	May be harmful if swallowed.	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.

Currently, there is no specific information available regarding carcinogenicity, mutagenicity, or reproductive toxicity.<sup>[10]</sup>

## Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical to mitigating the risks associated with **tert-butyl pivalate**.

### 4.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific laboratory procedure. However, as a baseline, the following should be used:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[10\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin contact. Nitrile rubber gloves are a suitable option.[\[2\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not required.[\[10\]](#) If ventilation is inadequate, a particle filter is recommended.[\[10\]](#)

#### 4.2. Safe Handling Practices

- Handle in a well-ventilated area.[\[11\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[10\]](#)
- Take precautionary measures against static discharges.[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Avoid ingestion and inhalation.[\[10\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash hands before breaks and after work.[\[2\]](#)

#### 4.3. Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[11\]](#)
- Keep away from heat, sparks, and flame.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[10\]](#)

## Emergency Procedures

In the event of an emergency, follow these procedures.

### 5.1. Spills and Leaks

- Remove all sources of ignition.[\[10\]](#)
- Ensure adequate ventilation.[\[10\]](#)
- Use personal protective equipment.[\[10\]](#)
- For small spills, use a non-combustible absorbent material (e.g., sand, earth, vermiculite) to clean up the spill.
- Place the absorbed material into a suitable container for disposal.[\[10\]](#)

### 5.2. Fire-Fighting Measures

- Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam to extinguish flames.
- For larger fires, flood the area with water from a distance.[\[9\]](#)
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[10\]](#)
- Containers may explode when heated.[\[10\]](#)

## Experimental Protocol: Flash Point Determination (Example)

While the specific method used for the cited flash point of **tert-butyl pivalate** is not detailed in the provided resources, a common method for determining the flash point of a combustible liquid is the Pensky-Martens Closed-Cup Method (ASTM D93).

Objective: To determine the lowest temperature at which the vapors of **tert-butyl pivalate** will ignite when an ignition source is introduced.

#### Apparatus:

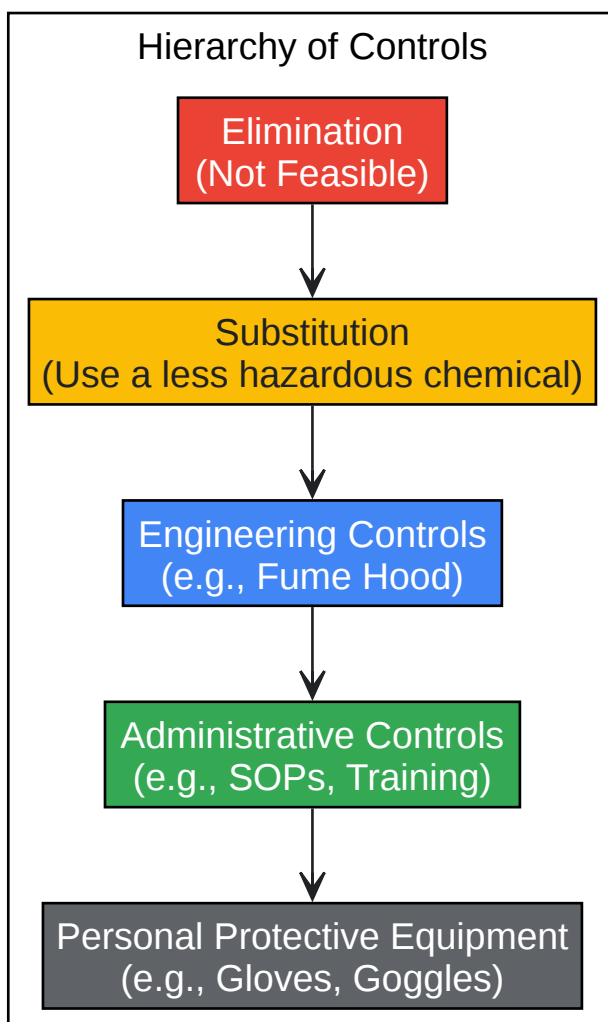
- Pensky-Martens closed-cup tester
- Calibrated thermometer
- Ignition source (e.g., gas flame, electric igniter)
- Sample of **tert-butyl pivalate**

#### Procedure:

- Pour the **tert-butyl pivalate** sample into the test cup of the Pensky-Martens apparatus to the marked level.
- Place the lid on the cup and insert the thermometer.
- Begin heating the sample at a slow, constant rate.
- Stir the sample to ensure uniform temperature distribution.
- At regular temperature intervals, apply the ignition source to the opening in the cup lid.
- Record the temperature at which a flash is observed inside the cup. This is the flash point.
- Repeat the procedure for accuracy.

## Visualizations

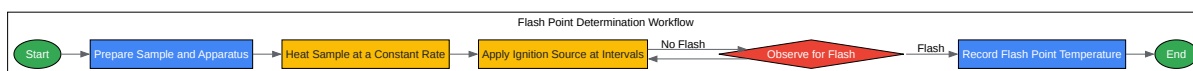
Diagram 1: Hierarchy of Controls for Handling **tert-Butyl Pivalate**



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Caption: A diagram illustrating the hierarchy of safety controls for handling **tert-butyl pivalate**.

Diagram 2: Experimental Workflow for Flash Point Determination



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Caption: A simplified workflow for determining the flash point of a combustible liquid.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. Always consult the most current Safety Data Sheet (SDS) for **tert-butyl pivalate** before use.

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